

In-Depth Technical Guide: Dimethyl(octadecyl)ammonium acetate (CAS 19855-61-9)

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Compound of Interest

Compound Name: *Dimethyl(octadecyl)ammonium
acetate*

Cat. No.: *B021994*

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Introduction

Dimethyl(octadecyl)ammonium acetate (DOAAC), with the CAS number 19855-61-9, is a quaternary ammonium compound that has garnered significant interest across various scientific and industrial domains. Its unique molecular structure, featuring a long hydrophobic octadecyl chain and a hydrophilic dimethylammonium acetate headgroup, imparts valuable surfactant and antimicrobial properties. This technical guide provides a comprehensive overview of DOAAC, focusing on its physicochemical properties, synthesis, applications, and the molecular mechanisms underpinning its activity.

Physicochemical Properties

DOAAC is a multifaceted compound with a range of properties that make it suitable for diverse applications. A summary of its key physicochemical characteristics is presented in Table 1.

Table 1: Physicochemical Properties of **Dimethyl(octadecyl)ammonium acetate**

Property	Value	Reference
CAS Number	19855-61-9	
Molecular Formula	C ₂₂ H ₄₇ NO ₂	[1][2]
Molecular Weight	357.6 g/mol	[1][2]
Appearance	Typically a white solid	[1]
Key Feature	Long alkyl chain (octadecyl) enhancing hydrophobic properties	[1]

Synthesis

The synthesis of **Dimethyl(octadecyl)ammonium acetate** is a two-step process, beginning with the preparation of the intermediate N,N-dimethyloctadecylamine, followed by an acetylation reaction.

Synthesis of N,N-dimethyloctadecylamine (Intermediate)

A common method for the synthesis of N,N-dimethyloctadecylamine is the Leuckart reaction.

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, charge octadecylamine and ethanol.
- **Addition of Formic Acid:** While stirring, add formic acid to the mixture.
- **Addition of Formaldehyde:** Slowly add formaldehyde to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for a specified period.
- **Neutralization:** After the reaction is complete, cool the mixture and neutralize it with a suitable base (e.g., sodium hydroxide) to a pH above 7.
- **Purification:** Separate the organic layer and remove the ethanol and any remaining water, typically via vacuum distillation, to yield N,N-dimethyloctadecylamine.

Acetylation of N,N-dimethyloctadecylamine

The final step involves the reaction of the tertiary amine with acetic acid to form the quaternary ammonium salt.

Experimental Protocol:

- **Reaction Setup:** Dissolve N,N-dimethyloctadecylamine in a suitable solvent.
- **Addition of Acetic Acid:** Add acetic acid to the solution under controlled temperature conditions.^[1]
- **Reaction:** Stir the mixture for a sufficient time to ensure complete reaction.
- **Purification:** The final product, **Dimethyl(octadecyl)ammonium acetate**, can be purified by recrystallization to achieve the desired purity.^[1]

Logical Relationship of Synthesis:

Caption: Synthesis of **Dimethyl(octadecyl)ammonium acetate**.

Applications

The amphiphilic nature of **Dimethyl(octadecyl)ammonium acetate** underpins its utility in a variety of applications.

Surfactant and Emulsifier

With its long hydrophobic tail and charged hydrophilic head, DOAQC is an effective surfactant, reducing the surface tension of liquids.^[1] This property makes it valuable as an emulsifier in cosmetic and personal care product formulations, where it helps to stabilize mixtures of oil and water.^[1]

Antimicrobial Agent

DOAQC is classified as a quaternary ammonium compound, a class of molecules well-known for their antimicrobial properties. It is effective against a broad spectrum of bacteria and fungi, making it a common ingredient in disinfectants and antiseptics.^[1]

Ion-Pair Chromatography

In the field of analytical chemistry, DOAQC is utilized as an ion-pairing agent in reversed-phase chromatography.[1] It forms ion pairs with negatively charged analytes, increasing their retention on the nonpolar stationary phase and enabling their separation and quantification.[1] This is particularly useful for the analysis of biomolecules like nucleotides and amino acids.[1]

Experimental Workflow for Ion-Pair Chromatography:

Caption: Ion-Pair Chromatography Workflow.

Mechanism of Antimicrobial Action

The primary mechanism by which **Dimethyl(octadecyl)ammonium acetate** and other long-chain quaternary ammonium compounds exert their antimicrobial effect is through the disruption of the bacterial cell membrane.[1][3]

Signaling Pathway of Membrane Disruption:

Caption: Mechanism of Bacterial Cell Membrane Disruption.

The process can be broken down into the following key steps:

- **Adsorption:** The positively charged dimethylammonium headgroup of DOAQC is electrostatically attracted to the negatively charged components of the bacterial cell membrane, such as phospholipids and teichoic acids.[3]
- **Penetration:** The long, hydrophobic octadecyl tail penetrates the lipid bilayer of the cell membrane.[3]
- **Disruption:** This insertion disrupts the ordered structure of the membrane, leading to a loss of membrane integrity and an increase in permeability.
- **Leakage:** The compromised membrane allows for the leakage of essential intracellular components, such as potassium ions and nucleotides.
- **Cell Lysis:** The extensive damage to the cell membrane ultimately leads to cell lysis and death.[1]

Conclusion

Dimethyl(octadecyl)ammonium acetate is a versatile quaternary ammonium compound with significant potential in various research and industrial applications. Its efficacy as a surfactant, emulsifier, and broad-spectrum antimicrobial agent is directly linked to its amphiphilic molecular structure. A thorough understanding of its synthesis, physicochemical properties, and mechanism of action is crucial for its effective application in drug development and other scientific endeavors. Further research into its specific quantitative properties, such as its critical micelle concentration and minimum inhibitory concentrations against a wider range of microorganisms, will undoubtedly expand its utility.

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